

How to prepare U-101958 stock solutions for experiments

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Compound of Interest

Compound Name: U 101958
CAS No.: 170856-57-2
Cat. No.: B1215504

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Application Notes and Protocols for U-101958

For Researchers, Scientists, and Drug Development Professionals

Introduction

U-101958 is a potent and selective antagonist of the dopamine D4 receptor. Due to its high affinity and selectivity, U-101958 is a valuable tool for investigating the physiological and pathological roles of the D4 receptor in the central nervous system. These application notes provide detailed protocols for the preparation of U-101958 stock solutions and its application in in vitro experiments.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of U-101958 maleate is provided in the table below for easy reference.

Property	Value	Source
Chemical Name	U-101958 maleate	[1][2]
Molecular Formula	C ₂₅ H ₃₃ N ₃ O ₅	[3]
Molecular Weight	455.55 g/mol	[1][2]
Appearance	Solid powder	[2]
Solubility in DMSO	11 mg/mL	
Solubility in Water	3 mg/mL	
Solubility in Ethanol	2.7 mg/mL	

Preparation of U-101958 Stock Solutions

This section provides a detailed protocol for the preparation of a 10 mM stock solution of U-101958 maleate in Dimethyl Sulfoxide (DMSO).

Materials:

- U-101958 maleate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol:

- Calculate the required mass of U-101958 maleate:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:

- $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 455.55 \text{ g/mol} \times 1000 \text{ mg/g} = 4.56 \text{ mg}$
- Weighing the compound:
 - Accurately weigh 4.56 mg of U-101958 maleate powder using a calibrated analytical balance. To ensure accuracy, it is recommended to weigh a slightly larger amount (e.g., 10 mg) and adjust the volume of DMSO accordingly. For example, for 10 mg of U-101958 maleate, the required volume of DMSO would be:
 - $\text{Volume (mL)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Desired Concentration (M)} \times 1000 \text{ (mL/L)}$
 - $\text{Volume (mL)} = (10 \text{ mg} / 455.55 \text{ g/mol}) / 0.010 \text{ mol/L} \times 1000 \text{ mL/L} = 2.195 \text{ mL}$
- Dissolving the compound:
 - Transfer the weighed U-101958 maleate powder into a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution.
- Storage of the stock solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.^[2]
 - Based on supplier information, the solid compound is stable for several weeks at ambient temperature during shipping, suggesting good short-term stability.^[2] However, for optimal long-term stability of the stock solution, storage at -20°C is recommended.

Experimental Protocols

Dilution of Stock Solution for Cell-Based Assays

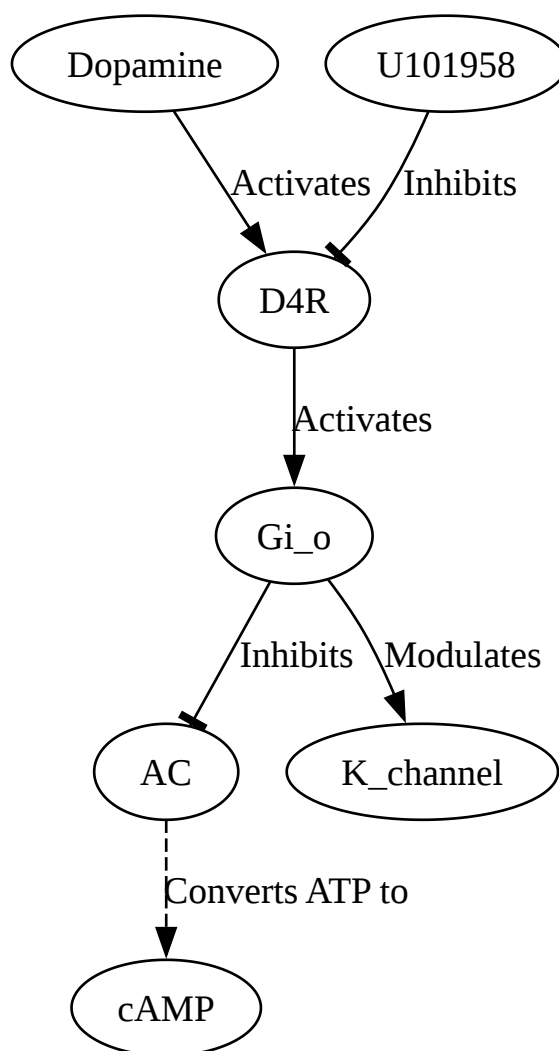
For most cell-based assays, the 10 mM DMSO stock solution will need to be further diluted to the desired final working concentration in the appropriate cell culture medium.

Protocol:

- Prepare an intermediate dilution:
 - It is recommended to first prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in medium.
- Prepare the final working concentration:
 - Use the intermediate dilution to prepare the final working concentrations. For example, to prepare a final concentration of 10 μ M in a final well volume of 100 μ L, add 1 μ L of the 1 mM intermediate solution to 99 μ L of cell culture medium in the well.
 - Note: The final concentration of DMSO in the assay should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Mechanism of Action and Signaling Pathway

U-101958 acts as a selective antagonist at the dopamine D4 receptor. The D4 receptor is a member of the D2-like family of G protein-coupled receptors (GPCRs). Upon binding of the endogenous ligand dopamine, the D4 receptor couples to inhibitory G proteins (G_i/o). This initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, the $\beta\gamma$ subunits of the dissociated G protein can modulate the activity of other effector proteins, such as inwardly rectifying potassium channels.



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References

- 1. scbt.com [scbt.com]
- 2. medkoo.com [medkoo.com]
- 3. U-101958 maleate | C₂₅H₃₃N₃O₅ | CID 11957730 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [How to prepare U-101958 stock solutions for experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215504/docs#how-to-prepare-u-101958-stock-solutions-for-experiments\]](https://www.benchchem.com/product/b1215504/docs#how-to-prepare-u-101958-stock-solutions-for-experiments)

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